

Cyanine7.5 carboxylic acid stability and storage conditions

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Compound of Interest

Compound Name: Cyanine7.5 carboxylic

Cat. No.: B12377982

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Technical Support Center: Cyanine7.5 Carboxylic Acid

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **Cyanine7.5 carboxylic** acid, along with troubleshooting advice for common experimental challenges.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Cyanine7.5 carboxylic** acid?

For optimal stability, **Cyanine7.5 carboxylic** acid should be stored at -20°C in the dark.^{[1][2]} It is also recommended to desiccate the product for long-term storage.^[1] The compound can be transported at room temperature for up to three weeks without significant degradation.^{[1][2]}

Q2: What is the shelf life of **Cyanine7.5 carboxylic** acid?

When stored correctly at -20°C and protected from light, **Cyanine7.5 carboxylic** acid is stable for up to 24 months upon receipt.^{[1][2]}

Q3: How should I reconstitute **Cyanine7.5 carboxylic** acid?

Cyanine7.5 carboxylic acid is soluble in organic solvents such as dimethyl sulfoxide (DMSO), dimethylformamide (DMF), and dichloromethane.^[2] It has low solubility in water. For most

applications, it is recommended to prepare a stock solution in anhydrous DMSO or DMF.

Q4: What is the stability of **Cyanine7.5 carboxylic** acid in solution?

Once reconstituted, it is best to prepare single-use aliquots and store them at -20°C to avoid repeated freeze-thaw cycles. For long-term storage of solutions, -80°C is recommended. The stability of the dye in solution is dependent on the solvent and buffer conditions.

Q5: How does pH affect the stability and fluorescence of Cyanine7.5?

Cyanine dyes, in general, are stable over a broad pH range, typically between 3 and 10. For optimal performance and fluorescence, a neutral to slightly alkaline pH range of 7.2 to 8.5 is often recommended. Extreme pH values should be avoided as they can lead to the degradation of the dye.

Q6: Is **Cyanine7.5 carboxylic** acid sensitive to light?

Yes, **Cyanine7.5 carboxylic** acid is photosensitive and should be protected from light to prevent photobleaching.^{[1][2]} Prolonged exposure to light can lead to a loss of fluorescence. All handling and experimental steps should be performed with minimal light exposure.

Stability and Storage Summary

Parameter	Recommendation	Citation
Storage Temperature	-20°C for long-term storage.	[1][2]
Shipping Temperature	Ambient temperature for up to 3 weeks.	[1][2]
Shelf Life (Solid)	24 months at -20°C in the dark.	[1][2]
Light Exposure	Avoid prolonged exposure to light. Store in the dark.	[1][2]
Humidity	Store in a desiccated environment.	[1]
Reconstitution Solvent	DMSO, DMF, or dichloromethane.	[2]
Solution Storage	Aliquot and store at -20°C or -80°C. Avoid freeze-thaw cycles.	
Optimal pH Range	7.2 - 8.5 for best performance.	

Troubleshooting Guide

Issue 1: Low or No Fluorescence Signal

Possible Cause	Suggested Solution
Photobleaching	Minimize light exposure during all handling and experimental steps. Use fresh samples that have been properly stored.
Incorrect Buffer pH	Ensure the buffer pH is within the optimal range (7.2-8.5). Prepare fresh buffer for each experiment.
Dye Aggregation	High dye concentrations or high ionic strength buffers can cause aggregation and fluorescence quenching. Use sulfonated versions of the dye for better aqueous solubility or add a small amount of organic co-solvent (e.g., DMSO) to prevent aggregation of non-sulfonated dyes.
Suboptimal Filter Sets	Verify that the excitation and emission filters on your imaging system are appropriate for Cyanine7.5 (Ex/Em maxima ~788/808 nm).
Degradation	The dye may have degraded due to improper storage or handling. Use a fresh vial of the dye.

Issue 2: Protein Precipitation During or After Labeling

Possible Cause	Suggested Solution
High Degree of Labeling (DOL)	Over-labeling can increase the hydrophobicity of the protein, leading to precipitation. Reduce the molar ratio of dye to protein in the conjugation reaction.
Incorrect Buffer pH	The reaction buffer pH being close to the isoelectric point (pI) of the protein can cause precipitation. Adjust the buffer pH to be at least one pH unit above or below the pI of the protein.
High Protein Concentration	High protein concentrations can increase the likelihood of aggregation. Perform the conjugation at a lower protein concentration.
Organic Solvent Concentration	If using a non-sulfonated dye, minimize the volume of the organic solvent used to dissolve the dye to reduce the risk of protein denaturation.

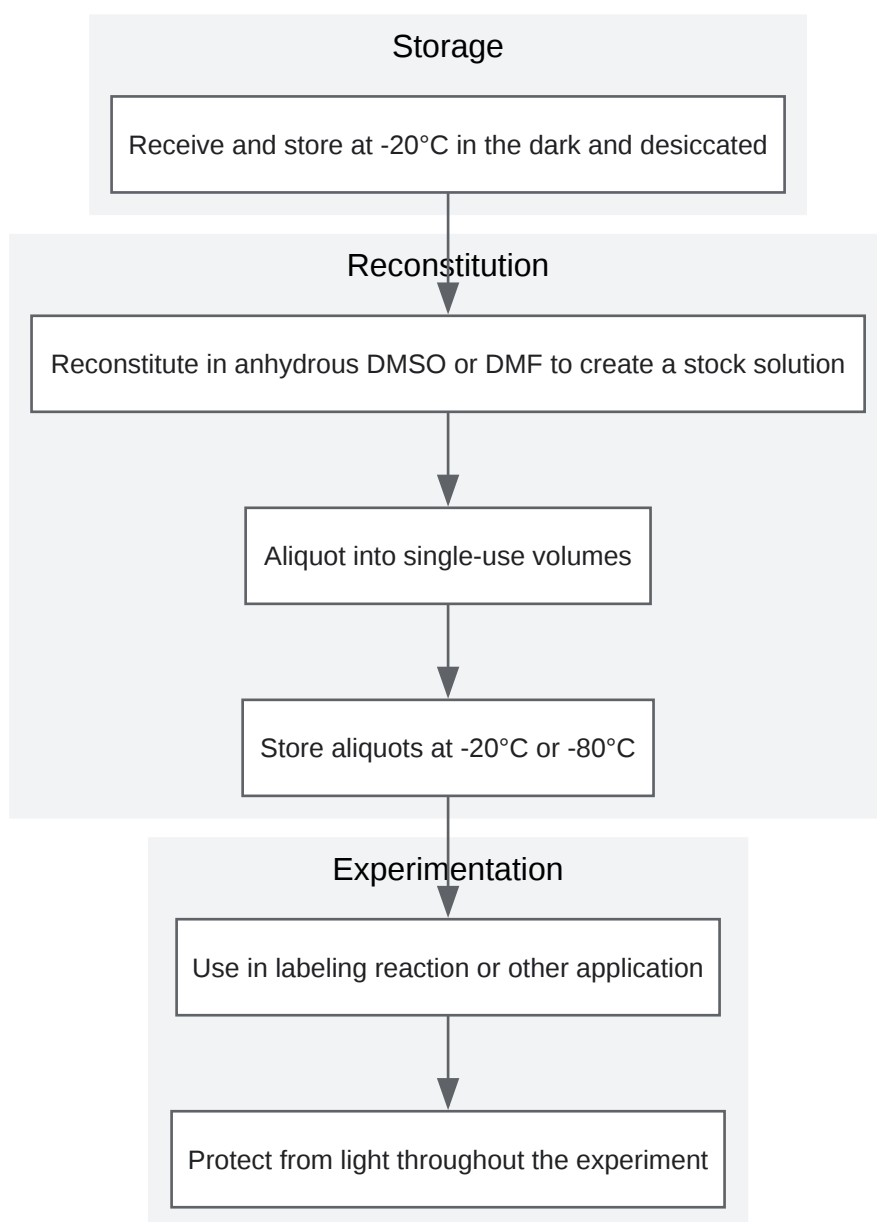
Issue 3: Unexpected Spectral Shifts

Possible Cause	Suggested Solution
Dye Aggregation	Aggregation can cause a shift in the absorption spectrum. Dilute the sample or add a small amount of organic co-solvent to disrupt aggregates.
Environmental Effects	The local microenvironment of the dye can influence its spectral properties. This can occur when the dye is conjugated to a biomolecule. This is not necessarily an issue but a characteristic of the conjugate.
Degradation	Degradation of the dye can lead to the formation of products with different spectral properties. Use fresh, properly stored dye.

Experimental Workflow and Decision Making

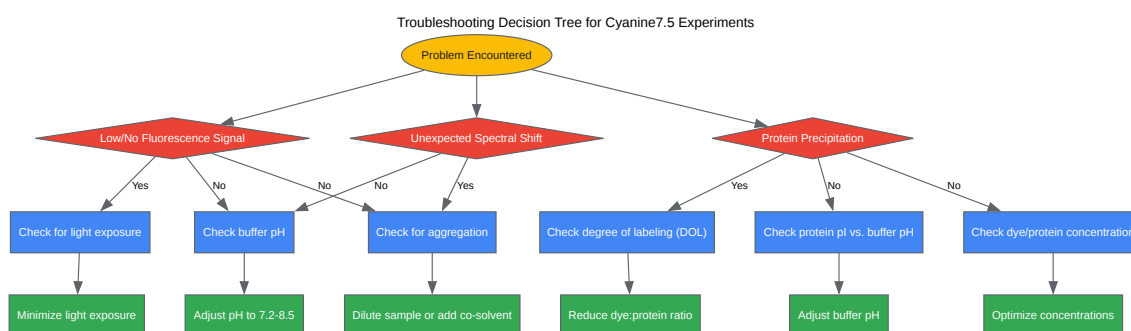
The following diagrams illustrate the recommended workflow for handling **Cyanine7.5 carboxylic acid** and a troubleshooting decision tree for common experimental issues.

Workflow for Handling Cyanine7.5 Carboxylic Acid



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Caption: Recommended workflow for storage and handling of **Cyanine7.5 carboxylic acid**.



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